

# In-depth Technical Guide: Safety Data for 5'-Methoxylaunosine-13C

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## Compound of Interest

Compound Name: 5'-Methoxylaunosine-13C

Cat. No.: B15295127

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Disclaimer: A specific Safety Data Sheet (SDS) for the isotopically labeled compound **5'-Methoxylaunosine-13C** is not publicly available. This guide is based on the safety data for the parent compound, Launosine. The toxicological and chemical properties of an isotopically labeled compound are generally considered to be identical to the unlabeled parent compound.

This technical guide provides a comprehensive overview of the safety information for Launosine, serving as the primary reference for handling **5'-Methoxylaunosine-13C**. The information is compiled for researchers, scientists, and professionals in drug development.

## Section 1: Hazard Identification and Classification

Launosine is classified as a hazardous substance. The primary hazards are acute toxicity through oral, dermal, and inhalation routes.<sup>[1][2][3]</sup> It may also cause drowsiness or dizziness.<sup>[2]</sup>

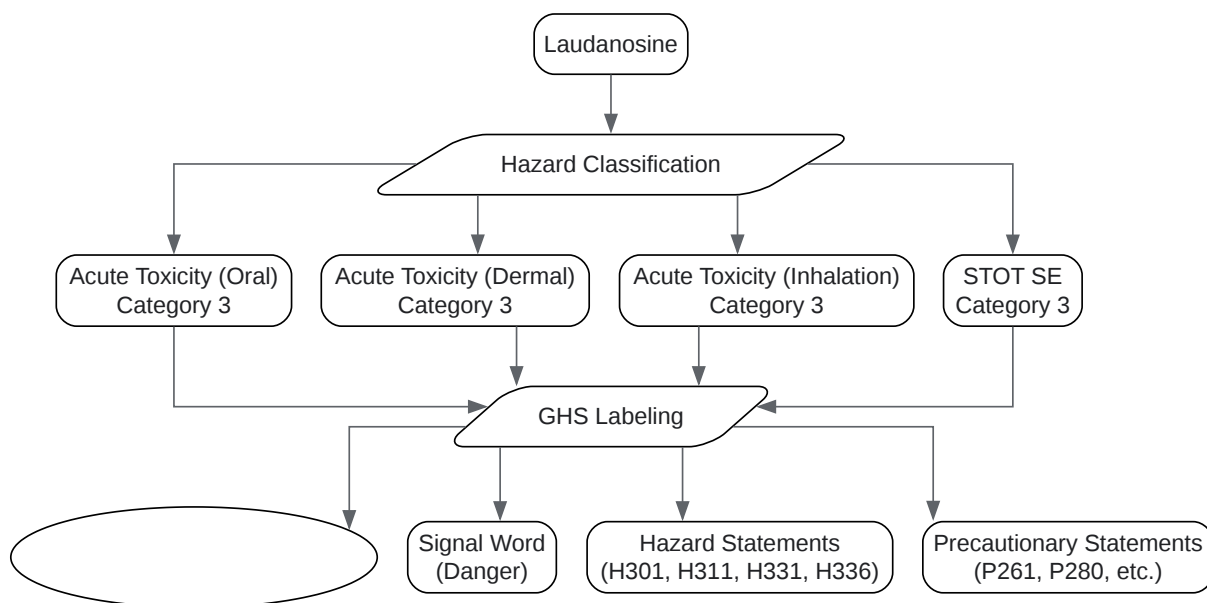
GHS Hazard Classification:

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	3	H301: Toxic if swallowed.[1][2][3]
Acute Toxicity, Dermal	3	H311: Toxic in contact with skin.[1][2][3]
Acute Toxicity, Inhalation	3	H331: Toxic if inhaled.[1][2][3]
Specific Target Organ Toxicity	3	H336: May cause drowsiness or dizziness.[2]

## GHS Label Elements:

- Pictogram:
- Signal Word: Danger[1][2][4]
- Hazard Statements: H301+H311+H331: Toxic if swallowed, in contact with skin or if inhaled. [1][2] H336: May cause drowsiness or dizziness.[2]
- Precautionary Statements: P261, P280, P301+P310, P302+P311, P304+P312[2]

Below is a diagram illustrating the hazard identification workflow.



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GHS Hazard Identification Workflow for Laudanosine.

## Section 2: Physical and Chemical Properties

Quantitative data on the physical and chemical properties of Laudanosine are limited in the available safety data sheets.

Property	Value	Source
Molecular Formula	C <sub>21</sub> H <sub>27</sub> NO <sub>4</sub>	Cayman Chemical[5], Sigma-Aldrich[4]
Molecular Weight	357.4 g/mol	Cayman Chemical[5], Sigma-Aldrich[4]
Appearance	Solid	Cayman Chemical[1]
Solubility	Chloroform: slightly soluble Ethanol: slightly soluble Methanol: slightly soluble	Cayman Chemical[5]
Melting Point	Undetermined	Cayman Chemical[1]
Boiling Point	Undetermined	Cayman Chemical[1]
Flash Point	Not applicable	Cayman Chemical[1]

Note: Properties for 5'-Methoxylaudanosine are C<sub>22</sub>H<sub>29</sub>NO<sub>5</sub> and 387.47 g/mol respectively.[6]

## Section 3: Toxicological Information

The primary toxicological effect of Laudanosine is its acute toxicity. The toxicological properties of this material have not been thoroughly investigated.[3]

Acute Toxicity Estimate (ATE) Values:

Route of Exposure	ATE Value
Oral	100 mg/kg bodyweight
Dermal	300 mg/kg bodyweight
Inhalation (dust, mist)	0.5 mg/l/4h

Source: European Directorate for the Quality of Medicines & HealthCare[2]

## Section 4: Experimental Protocols - Safety and Handling

Based on the available SDS, the following protocols for safe handling, storage, and emergency procedures should be implemented.

### 4.1 Personal Protective Equipment (PPE) and Engineering Controls

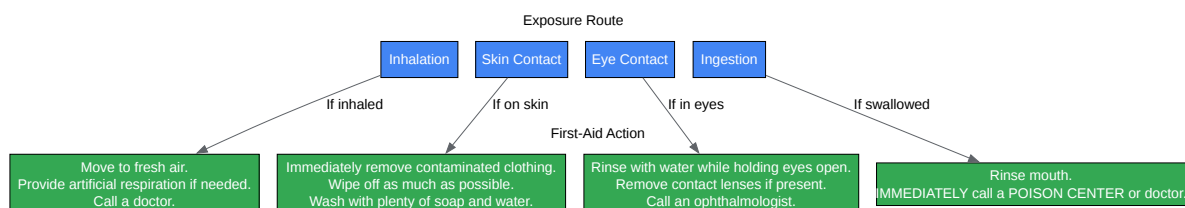
- **Engineering Controls:** Work in a well-ventilated area. Use a chemical fume hood or ensure good ventilation/exhaustion at the workplace.[1][3] A safety shower and eye wash station should be readily available.[3]
- **Respiratory Protection:** In case of brief exposure or low pollution, use a respiratory filter device. For intensive or longer exposure, use a self-contained respiratory protective device. [1] An NIOSH/MSHA or European Standard EN 149 approved respirator is recommended.[3][7]
- **Hand Protection:** Wear impermeable and resistant protective gloves.[1][3] The exact breakthrough time of the glove material should be confirmed with the manufacturer.[1]
- **Eye Protection:** Wear appropriate protective eyeglasses or chemical safety goggles.[3][7]
- **Skin and Body Protection:** Wear protective clothing.[2] Store protective clothing separately.[1]

### 4.2 Handling and Storage

- **Handling:** Avoid direct contact with the substance.[2] Do not breathe dust, fume, gas, mist, vapors, or spray.[2] Open and handle the receptacle with care.[1] Wash hands thoroughly before breaks and at the end of work.[1]
- **Storage:** Keep the container tightly sealed.[1][3] Store in a well-ventilated place.[3] Further storage information may be listed on the product insert.[1]

### 4.3 First-Aid Measures

The following diagram outlines the recommended first-aid procedures in case of exposure.



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### First-Aid Procedures for Laudanosine Exposure.

#### Detailed First-Aid Protocols:

- General Advice: Immediately remove any clothing soiled by the product.[1] If breathing is irregular or respiratory arrest occurs, provide artificial respiration.[1]
- Inhalation: Supply fresh air or oxygen and call for a doctor.[1] Remove the casualty to fresh air and keep at rest in a position comfortable for breathing.[3]
- Skin Contact: Immediately remove all soiled and contaminated clothing.[1] Wash with plenty of soap and water.[3]
- Eye Contact: Rinse with water while holding the eyes wide open.[2]
- Ingestion: Rinse mouth.[2] Immediately call a POISON CENTER or doctor.[2]

#### 4.4 Fire-Fighting Measures

- Suitable Extinguishing Media: Use extinguishing media appropriate for the surrounding fire, such as an extinguishing blanket.[2]

- Specific Hazards: When heated to decomposition, it may emit dangerous fumes.[2]  
Hazardous combustion products can include carbon oxides and nitrogen oxides (NOx).[7]
- Protective Equipment: Wear a self-contained breathing apparatus if exposed to vapors or dust.[3][7]

## Section 5: Disposal Considerations

Dispose of this material and its container at a hazardous or special waste collection point.[2]  
Do not empty into drains.[2] Disposal should be in accordance with local, regional, and national regulations.[2]

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